

Essential Safety and Operational Guide for Handling 2'-O-Methyluridine

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Compound of Interest

Compound Name: 2'-O-Methyluridine

Cat. No.: B559675

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For researchers, scientists, and drug development professionals, ensuring safe and efficient handling of laboratory chemicals is paramount. This guide provides immediate and essential safety and logistical information for the handling of **2'-O-Methyluridine**, including detailed operational and disposal plans.

Chemical and Physical Properties

2'-O-Methyluridine is a solid, white to off-white substance with no discernible odor.^[1] Key physical and chemical properties are summarized below.

Property	Value
Molecular Formula	C10 H14 N2 O6
Molecular Weight	258.23 g/mol
Appearance	White to Off-white solid
Odor	No information available
Solubility	No information available
Source: Fisher Scientific Safety Data Sheet ^[1]	

Hazard Identification and Personal Protective Equipment (PPE)

2'-O-Methyluridine is classified as causing skin irritation, serious eye irritation, and may cause respiratory irritation.[2][3] Adherence to proper PPE protocols is crucial to mitigate these risks.

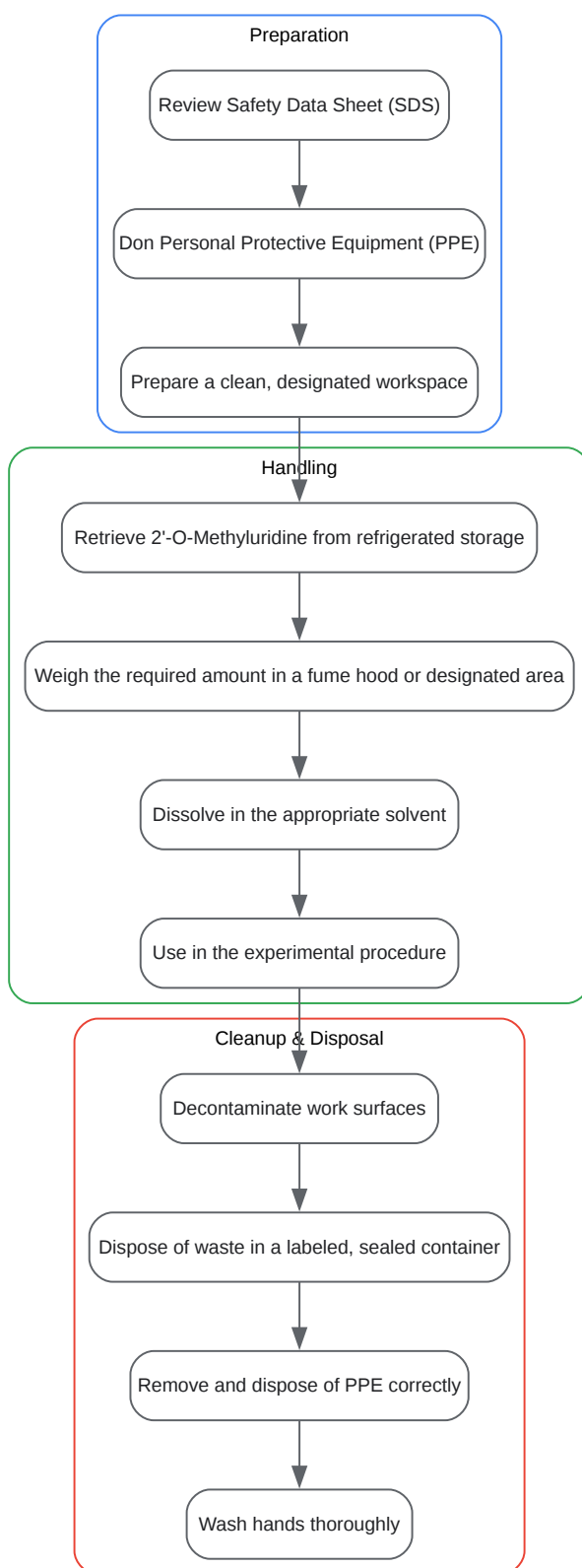
Recommended Personal Protective Equipment (PPE)

Protection Type	Specification	Rationale
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[1][2]	To prevent eye irritation from dust particles.
Skin Protection	Wear appropriate protective gloves and clothing to prevent skin exposure.[1][2] A lab coat should be worn.	To prevent skin irritation upon contact.
Respiratory Protection	No protective equipment is needed under normal use conditions. A particle filter is a recommended filter type if respiratory protection is deemed necessary.[1]	To prevent respiratory tract irritation from dust inhalation.
Source: Fisher Scientific Safety Data Sheet, AK Scientific, Inc. Safety Data Sheet[1][2]		

Operational Plan: Step-by-Step Handling Procedure

A systematic approach to handling **2'-O-Methyluridine** ensures minimal exposure and maintains the integrity of the compound.

Workflow for Handling **2'-O-Methyluridine**



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Caption: Workflow for the safe handling of **2'-O-Methyluridine**.

Detailed Steps:

- Preparation:
 - Thoroughly review the Safety Data Sheet (SDS) for **2'-O-Methyluridine**.
 - Put on all required PPE: safety goggles, gloves, and a lab coat.
 - Prepare a clean and designated workspace. Ensure an eyewash station and safety shower are accessible.
- Handling:
 - Retrieve the **2'-O-Methyluridine** container from its refrigerated storage location.[\[1\]](#)
 - To avoid dust formation, carefully weigh the desired amount of the solid compound.[\[1\]](#) This should ideally be done in a chemical fume hood or a designated area with good ventilation.
 - If the experimental protocol requires a solution, dissolve the weighed compound in the appropriate solvent.
 - Proceed with the experimental use of the compound.
- First Aid Measures:
 - Eye Contact: Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.[\[1\]](#)
 - Skin Contact: Wash off immediately with plenty of water for at least 15 minutes. Get medical attention.[\[1\]](#)
 - Inhalation: Remove to fresh air. Get medical attention immediately if symptoms occur.[\[1\]](#)
 - Ingestion: Clean mouth with water and drink plenty of water afterward. Get medical attention if symptoms occur.[\[1\]](#)

Disposal Plan

Proper disposal of chemical waste is critical for laboratory safety and environmental protection.

Waste Disposal Procedures

Waste Type	Disposal Method
Unused 2'-O-Methyluridine	Sweep up and shovel into suitable containers for disposal.[1] Dispose of contents/container to an approved waste disposal plant.[2]
Contaminated Labware (e.g., weigh boats, pipette tips)	Place in a designated, labeled, and sealed hazardous waste container.
Contaminated Solvents	Collect in a properly labeled, sealed, and compatible solvent waste container.
Empty Container	Once empty, the container should be managed as hazardous waste.

General Disposal Guidelines:

- All chemical waste must be disposed of through the institution's hazardous waste management program.
- Do not dispose of **2'-O-Methyluridine** or its waste down the drain or in the regular trash.
- Ensure all waste containers are clearly labeled with their contents.
- Store waste containers in a designated and secure area away from incompatible materials.

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References

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